Solid-phase peptide synthesis of Val-Tyr-NH2

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Compound of Interest

Compound Name:	*H-Val-tyr-NH2 hcl*
CAS No.:	*126712-17-2*
Cat. No.:	*B589125*

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Application Notes and Protocols

Topic: High-Yield Synthesis of Val-Tyr-NH_2 via Solid-Phase Peptide Synthesis (SPPS) For: Researchers, scientists, and drug development professionals.

Abstract

This comprehensive guide details the synthesis of the dipeptide L-Valyl-L-Tyrosinamide (Val-Tyr-NH_2) using the Fluorenylmethyloxycarbonyl (Fmoc) solid-phase peptide synthesis (SPPS) strategy. As a model system, this protocol offers a robust framework for the synthesis of short peptide amides, incorporating both aliphatic (Valine) and functionalized aromatic (Tyrosine) amino acid residues. We will explore the rationale behind the selection of the solid support, protecting groups, and reagents, providing a step-by-step protocol from resin preparation to final peptide cleavage, purification, and characterization. This document is designed to provide both the practical steps for synthesis and the underlying chemical principles, ensuring a high degree of reproducibility and success.

Introduction to Solid-Phase Peptide Synthesis (SPPS)

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Solid-Phase Peptide Synthesis, a technique pioneered by R. Bruce Merrifield, has revolutionized the way peptides are created.[1] The core principle involves the stepwise addition of amino acids to a growing peptide chain that is covalently attached to an insoluble polymeric support (resin).[2] This methodology simplifies the entire process by allowing for the use of excess reagents to drive reactions to completion, with purification at each step achieved by simple filtration and washing.[3]

The most prevalent strategy in modern SPPS is the Fmoc/tBu approach, which relies on the base-labile Nα-Fmoc protecting group and acid-labile side-chain protecting groups, such as the tert-Butyl (tBu) group.[4] This orthogonal system provides mild reaction conditions, minimizing side reactions and preserving the integrity of sensitive amino acid residues.[4] The synthesis of Val-Tyr-NH_2 serves as an excellent demonstration of this technique, culminating in a C-terminal amide, a common feature in many biologically active peptides.[5][6]

Core Principles & Strategic Selections

The successful synthesis of Val-Tyr-NH_2 hinges on several key strategic choices:

- Solid Support (Resin): To generate a C-terminal amide, a Rink Amide resin is the support of choice.[7][8] The linker on this resin is designed to be stable throughout the synthesis cycles but can be cleaved under strong acidic conditions (e.g., 95% Trifluoroacetic Acid) to release the final peptide as a C-terminal amide.[5]

- Nα-Amino Protection: The Fmoc group is used for the temporary protection of the alpha-amino group of the incoming amino acids. It is stable to the acidic and coupling conditions but is efficiently removed by a secondary amine base, typically a solution of 20% piperidine in Dimethylformamide (DMF).[9][10]

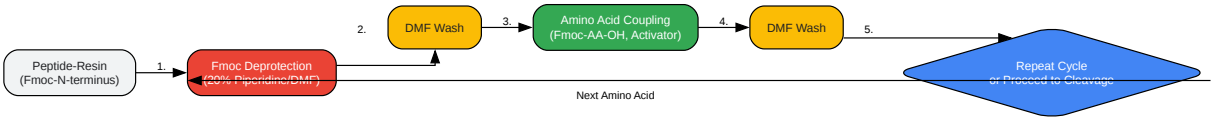
- Tyrosine Side-Chain Protection: The hydroxyl group of the Tyrosine side chain is reactive and must be protected to prevent unwanted side reactions during coupling. The tert-Butyl (tBu) group is an ideal choice as it is stable to the basic conditions used for Fmoc removal but is quantitatively cleaved by the strong acid (TFA) used in the final cleavage step.[9]

- Valine Side-Chain: The aliphatic side chain of Valine is non-reactive and does not require a protecting group.

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Overall Synthesis Strategy

The synthesis proceeds from the C-terminus to the N-terminus. The first amino acid, Fmoc-Tyr(tBu)-OH, is coupled to the Rink Amide resin. Following this, the iterative cycle of Fmoc deprotection and coupling of the next amino acid (Fmoc-Val-OH) is performed. The synthesis concludes with the cleavage of the peptide from the resin and the simultaneous removal of the Tyr(tBu) side-chain protecting group.



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Caption: The iterative cycle of deprotection and coupling in Fmoc-SPPS.

Materials and Reagents

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Item	Description/Specification	Purpose
Resin	Rink Amide AM Resin (100-200 mesh, ~0.4 mmol/g loading)	Solid support for peptide amide synthesis.[11]
Amino Acids	Fmoc-Tyr(tBu)-OH	C-terminal amino acid with side-chain protection.[12]
Fmoc-Val-OH	N-terminal amino acid.[2]	
Solvents	N,N-Dimethylformamide (DMF), Peptide Synthesis Grade	Primary solvent for washing and reactions.
Dichloromethane (DCM), ACS Grade	Solvent for resin swelling and washing.	
Diethyl Ether, Anhydrous	For peptide precipitation.	
Reagents	Piperidine	Base for Fmoc-deprotection.
N,N'-Diisopropylcarbodiimide (DIC)	Coupling activator.	
Oxyma Pure (Ethyl cyanohydroxyiminoacetate)	Coupling additive to suppress racemization.	
N,N-Diisopropylethylamine (DIPEA)	Base for activation/neutralization.	
Trifluoroacetic Acid (TFA)	Reagent for cleavage and deprotection.[13]	
Scavengers	Triisopropylsilane (TIS)	Cation scavenger during cleavage.[13]
Water (H_2O), HPLC Grade	Cation scavenger.[13]	
Equipment	Solid-phase peptide synthesis vessel (fritted syringe)	Reaction vessel.
Shaker/Vortexer	For agitation during reactions.	

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Nitrogen line	For drying resin and providing an inert atmosphere.
Centrifuge	For pelleting precipitated peptide.
Lyophilizer (Freeze-dryer)	For drying the final peptide product.

Detailed Synthesis Protocol (0.1 mmol Scale)

This protocol outlines the manual synthesis of Val-Tyr-NH_2. All steps are performed at room temperature unless otherwise specified.

Step 1: Resin Preparation and Swelling

Causality: Proper swelling of the resin is critical to ensure that all reactive sites within the polymer matrix are accessible to reagents, maximizing reaction efficiency.[9]

- Weigh 250 mg of Rink Amide AM resin (~0.4 mmol/g loading) into a 10 mL fritted syringe reaction vessel.
- Add 5 mL of DCM to the resin.
- Agitate gently for 1 minute, then drain the solvent.
- Add 5 mL of DMF to the resin.
- Agitate for 30 minutes to ensure complete swelling. Drain the DMF.

Step 2: Fmoc Deprotection of Rink Amide Resin

Causality: The Rink Amide linker is supplied with an Fmoc-protected amino group. This must be removed to expose the free amine for coupling the first amino acid.[5]

- Add 5 mL of 20% (v/v) piperidine in DMF to the swelled resin.
- Agitate for 3 minutes and drain.

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- Add a fresh 5 mL of 20% piperidine in DMF.
- Agitate for an additional 15 minutes.[9]
- Drain the deprotection solution.
- Wash the resin thoroughly with DMF (5 x 5 mL) to remove all traces of piperidine.

Step 3: First Amino Acid Coupling (Fmoc-Tyr(tBu)-OH)

Causality: The carboxylic acid of the incoming amino acid is activated to form a highly reactive species that readily acylates the free amine on the resin, forming a stable amide bond. DIC/Oxyma is a common and efficient activation system.

- In a separate vial, dissolve Fmoc-Tyr(tBu)-OH (183.8 mg, 0.4 mmol, 4 eq) and Oxyma Pure (56.8 mg, 0.4 mmol, 4 eq) in 3 mL of DMF.
- Add DIC (62 µL, 0.4 mmol, 4 eq) to the amino acid solution.
- Allow the activation to proceed for 5-10 minutes at room temperature.
- Add the activated amino acid solution to the deprotected resin in the reaction vessel.
- Agitate the mixture for 2 hours.
- Drain the coupling solution and wash the resin with DMF (3 x 5 mL) and DCM (3 x 5 mL).

Step 4: Fmoc Deprotection

Causality: The temporary Fmoc protecting group is removed from the N-terminus of the newly coupled Tyrosine to prepare for the coupling of the next amino acid, Valine.

- Repeat the deprotection procedure as described in Step 2.
- After the final DMF washes, the resin (now H_2N-Tyr(tBu)-Resin) is ready for the next coupling cycle.

Step 5: Second Amino Acid Coupling (Fmoc-Val-OH)

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Causality: This step elongates the peptide chain by forming the peptide bond between Valine and Tyrosine.

- In a separate vial, dissolve Fmoc-Val-OH (135.7 mg, 0.4 mmol, 4 eq) and Oxyma Pure (56.8 mg, 0.4 mmol, 4 eq) in 3 mL of DMF.
- Add DIC (62 µL, 0.4 mmol, 4 eq) and allow to activate for 5-10 minutes.
- Add the activated amino acid solution to the deprotected resin.
- Agitate for 2 hours.
- Drain the coupling solution. Wash the resin with DMF (5 x 5 mL), DCM (3 x 5 mL), and finally methanol (2 x 5 mL).
- Dry the peptide-resin thoroughly under a stream of nitrogen or in a vacuum desiccator for at least 1 hour.

Step 6: Final Cleavage and Deprotection

Causality: A strong acid cocktail is used to simultaneously cleave the peptide from the Rink Amide linker and remove the tBu protecting group from the Tyrosine side chain. Scavengers (water and TIS) are essential to trap the highly reactive tert-butyl cations generated during deprotection, preventing them from re-attaching to sensitive residues like Tyrosine.[10][13]

- Prepare the Cleavage Cocktail: In a fume hood, prepare 5 mL of the cleavage cocktail by combining:
  - Trifluoroacetic Acid (TFA): 4.75 mL (95%)
  - Water (H_2O): 0.125 mL (2.5%)
  - Triisopropylsilane (TIS): 0.125 mL (2.5%)
- Add the freshly prepared cleavage cocktail to the dry peptide-resin in the reaction vessel.
- Agitate at room temperature for 2-3 hours. A color change in the resin may be observed.[14]

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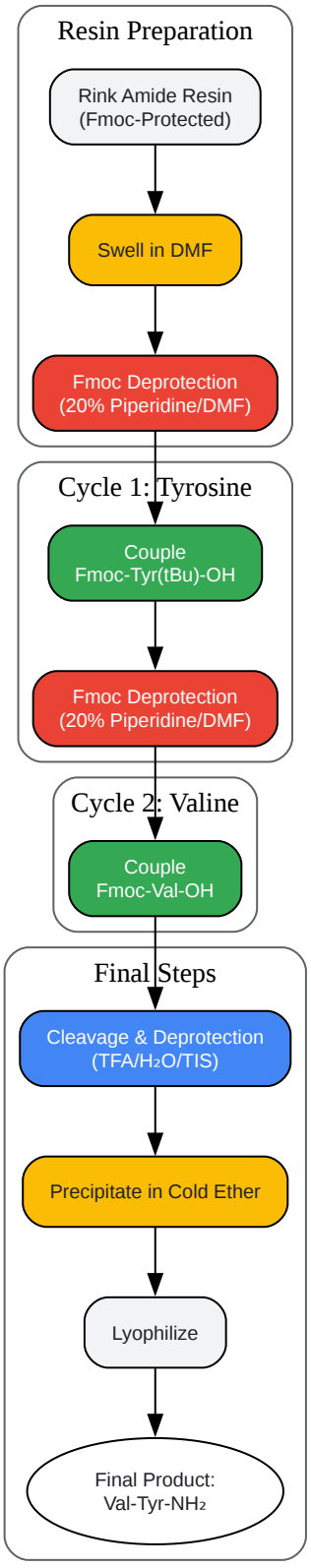
- Filter the cleavage solution containing the peptide into a clean 50 mL centrifuge tube.
- Wash the resin with an additional 1-2 mL of fresh TFA and combine the filtrates.

Step 7: Crude Peptide Precipitation and Isolation

Causality: The peptide is insoluble in cold diethyl ether, allowing for its precipitation and separation from the soluble cleavage cocktail components and scavengers.

- In a fume hood, add the TFA filtrate dropwise to a centrifuge tube containing ~40 mL of cold diethyl ether.
- A white precipitate of the crude peptide should form immediately.
- Allow the suspension to stand at -20°C for 30 minutes to maximize precipitation.
- Centrifuge the tube (e.g., 3000 x g for 5 minutes) to pellet the peptide.
- Carefully decant the ether.
- Resuspend the peptide pellet in another 20 mL of cold diethyl ether to wash away residual scavengers.
- Repeat the centrifugation and decanting steps two more times.
- After the final wash, dry the peptide pellet under a gentle stream of nitrogen, followed by drying under high vacuum (lyophilization) to obtain the crude Val-Tyr-NH_2 as a white powder.

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Caption: Detailed workflow for the solid-phase synthesis of Val-Tyr-NH_2.

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Purification and Characterization

Purification by Reverse-Phase HPLC (RP-HPLC)

The standard method for purifying synthetic peptides is RP-HPLC.[15]

- Solvents:
  - Solvent A: 0.1% TFA in HPLC-grade water.
  - Solvent B: 0.1% TFA in HPLC-grade acetonitrile (ACN).
- Procedure:
  - Dissolve the crude peptide in a minimal amount of Solvent A (with a small amount of ACN if solubility is an issue).
  - Inject the sample onto a preparative C18 column.
  - Elute the peptide using a linear gradient, for example, from 5% to 50% Solvent B over 30 minutes.[16] The exact gradient should be optimized using an analytical column first.
  - Monitor the elution at 220 nm and 280 nm (for the Tyrosine aromatic ring).
  - Collect fractions corresponding to the main product peak.
- Isolation:
  - Analyze the collected fractions for purity using analytical HPLC.
  - Pool the pure fractions and lyophilize to obtain the final, purified Val-Tyr-NH_2 as a white, fluffy powder.[16]

Characterization

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Technique	Purpose	Expected Result for Val-Tyr-NH_2
Analytical RP-HPLC	Assess the purity of the final product.	A single major peak, indicating high purity (>95%).
Mass Spectrometry (MS)	Confirm the molecular identity of the peptide.	The calculated monoisotopic mass of Val-Tyr-NH_2 ($C_{14}H_{21}N_3O_3$) is 279.1583 Da. The expected $[M+H]^+$ ion would be observed at m/z 280.1656.[17]

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